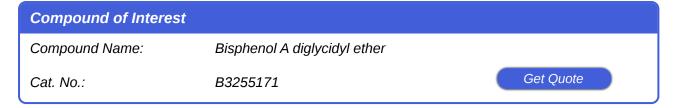


Tensile strength comparison of DGEBA and biobased epoxy resins.

Author: BenchChem Technical Support Team. Date: December 2025



A Comparative Guide to the Tensile Strength of DGEBA and Bio-Based Epoxy Resins

The workhorse of the thermoset polymer industry, Diglycidyl ether of bisphenol A (DGEBA), is facing increasing scrutiny due to its petroleum-based origins and the associated health concerns of bisphenol A.[1] This has catalyzed a surge in research and development of biobased epoxy resins derived from renewable resources like lignin, vanillin, and plant oils.[1] A critical question for the adoption of these green alternatives is whether they can match the robust mechanical properties of their conventional counterparts. This guide provides an objective comparison of the tensile strength of DGEBA and various bio-based epoxy resins, supported by experimental data, to aid researchers and material scientists in material selection.

Quantitative Comparison of Mechanical Properties

The mechanical performance of epoxy resins is a key determinant of their suitability for various applications. The following table summarizes the key tensile properties of DGEBA and several classes of bio-based epoxy resins based on published experimental data. It is important to note that the properties of both DGEBA and bio-based resins can vary significantly based on the specific formulation, curing agent, and curing conditions.



Material	Tensile Strength (MPa)	Tensile Modulus (GPa)	Elongation at Break (%)	Reference
DGEBA (Control)	71 - 93.5	~2.5	~4.0	[1]
Vanillin-based	~30.6	-	-	[1]
Vanillin-based (with 2 wt% inorganic accelerator)	~73.3	-	<4.0	[1][2]
Vanillin-derived (DADE-D230)	57.4	-	-	[3]
Vanillin-derived (EP2)	80.3	2.71	-	[3]
Lignin-based (Eucalyptus)	66	1.7	8	[1]
Lignin-based (Spruce)	> DGEBA	-	< DGEBA	[1]
Bio-oil & Biochar modified DGEBA	134	-	-	[1][4]
Itaconic acid- based (TEIA)	Comparable or better than DGEBA	Comparable or better than DGEBA	Comparable or better than DGEBA	[5]
Jatropha methyl esters-based (50-50% bio- epoxy/Epoxamite)	0.49	0.00075	150	[6]

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure comparability. The primary method used to determine the tensile properties of these epoxy



resins is ASTM D638.[7][8][9]

ASTM D638: Standard Test Method for Tensile Properties of Plastics

This test method is designed to produce tensile property data for the control and specification of plastic materials.[8][9]

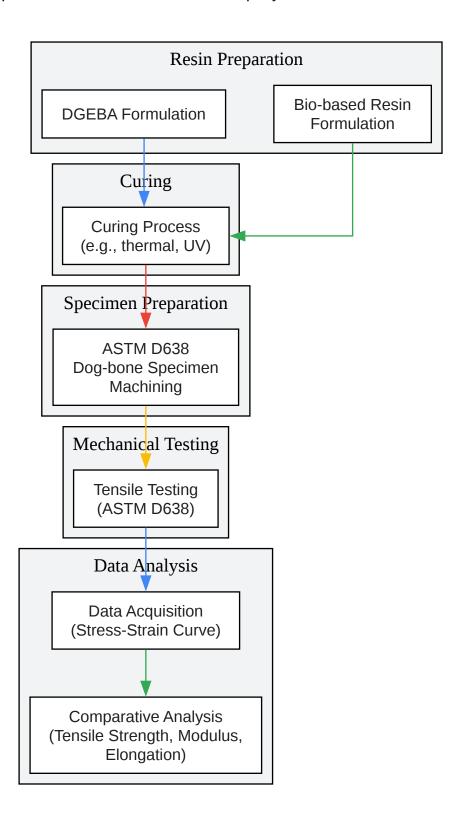
Methodology:

- Specimen Preparation: Dog-bone shaped specimens are prepared from the cured epoxy resin.[10] The dimensions of these specimens are specified in the ASTM D638 standard to ensure consistency across tests.[11]
- Testing Machine: A universal testing machine capable of applying a tensile force at a
 constant rate of crosshead movement is used.[10] The machine is equipped with a load cell
 to measure the applied force and an extensometer to measure the elongation of the
 specimen.[1]
- Test Procedure: The dog-bone shaped specimen is placed in the grips of the testing machine. A tensile force is then applied at a constant rate of extension until the specimen fractures.[10] The force and elongation are recorded throughout the test.
- Data Calculation:
 - Tensile Strength: The maximum stress the material can withstand before breaking. It is calculated by dividing the maximum load by the original cross-sectional area of the specimen.
 - Tensile Modulus (Young's Modulus): A measure of the material's stiffness. It is the slope of the initial linear portion of the stress-strain curve.
 - Elongation at Break: The percentage increase in length that the material undergoes before fracturing.

Comparative Workflow



The following diagram illustrates the general workflow for a comparative study of the mechanical properties of DGEBA and bio-based epoxy resins.



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Caption: Workflow for comparing the mechanical properties of DGEBA and bio-based epoxy resins.

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